

# Crystal Structure of 3-Thiophenemalonic Acid: A Search for Definitive Data

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## Compound of Interest

Compound Name: *3-Thiophenemalonic acid*

Cat. No.: *B103929*

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Despite a comprehensive search of scientific literature and crystallographic databases, the complete crystal structure of **3-thiophenemalonic acid**, including detailed atomic coordinates, bond lengths, and angles, does not appear to be publicly available at this time. This technical overview details the search methodology and the information that could be retrieved, providing context for researchers, scientists, and drug development professionals interested in this compound.

While **3-thiophenemalonic acid** is known as a white to off-white crystalline solid and is used as an intermediate in pharmaceutical synthesis, its specific three-dimensional arrangement in the solid state has not been formally documented in readily accessible resources.<sup>[1]</sup> This includes a lack of detailed crystallographic data in major databases such as the Cambridge Structural Database (CSD).

## Summary of Available Information

**3-Thiophenemalonic acid**, with the chemical formula C<sub>7</sub>H<sub>6</sub>O<sub>4</sub>S, consists of a thiophene ring substituted at the 3-position with a malonic acid group.<sup>[1]</sup> It is recognized for its utility as a building block in the synthesis of more complex molecules.<sup>[1]</sup>

Searches for its crystal structure yielded information on its use as an additive in the fabrication of perovskite solar cells, where its presence was found to improve the crystallinity of the perovskite films.<sup>[2]</sup> However, this study focused on the impact of the additive on the perovskite crystal structure rather than determining the crystal structure of **3-thiophenemalonic acid** itself.

## Methodological Approach to the Search

A multi-pronged search strategy was employed to locate the crystal structure data for **3-thiophenemalonic acid**:

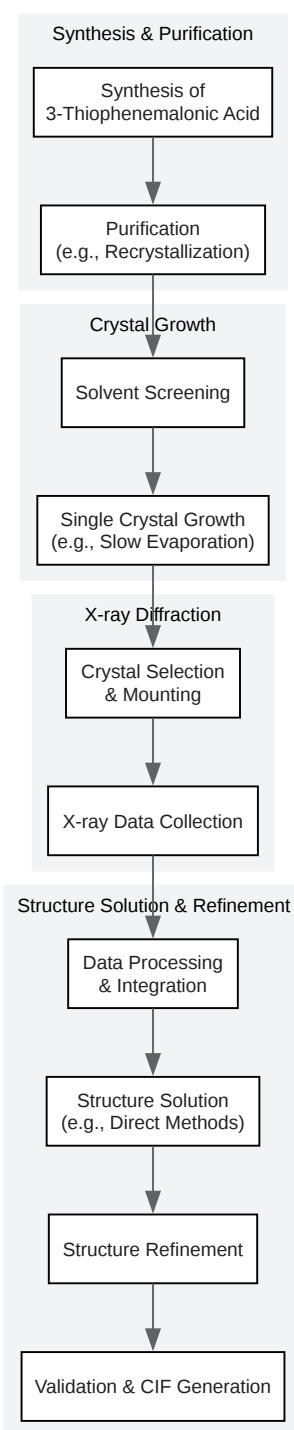
- Broad Literature Search: Scientific databases, including Google Scholar, Scopus, and Web of Science, were queried using keywords such as "crystal structure of **3-Thiophenemalonic acid**," "crystallography of 3-Thienylmalonic acid," and "X-ray diffraction of **3-Thiophenemalonic acid**."
- Crystallographic Database Search: The Cambridge Structural Database (CSD), the world's repository for small-molecule organic and metal-organic crystal structures, was searched for entries corresponding to **3-thiophenemalonic acid**.
- Chemical Supplier Information: While various chemical suppliers list **3-thiophenemalonic acid** and describe it as a crystalline powder, they do not provide detailed crystallographic data.

The absence of a published crystal structure in these primary sources indicates a high probability that this information has not been determined or, if determined, has not been made publicly available.

## Hypothetical Experimental Workflow

Should a researcher endeavor to determine the crystal structure of **3-thiophenemalonic acid**, a standard experimental workflow would be followed. This process is visualized in the diagram below.

## Hypothetical Workflow for Crystal Structure Determination

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Caption: Hypothetical workflow for determining the crystal structure of a small molecule.

## Conclusion

For researchers, scientists, and drug development professionals requiring the precise solid-state conformation of **3-thiophenemalonic acid**, the definitive crystal structure data remains an open area for investigation. The determination of this structure through single-crystal X-ray diffraction would be a valuable contribution to the chemical and pharmaceutical sciences, providing fundamental data for molecular modeling, polymorphism studies, and understanding intermolecular interactions. Until such a study is published, researchers must rely on computational modeling or spectroscopic methods to infer the conformational properties of this molecule.

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## References

- 1. Page loading... [wap.guidechem.com]
- 2. [pubs.acs.org](https://pubs.acs.org) [pubs.acs.org]
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